

Protocol for Resuspending and Storing Predesigned siRNA

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Small interfering RNAs (siRNAs) are powerful tools for inducing sequence-specific gene silencing, making them invaluable in functional genomics, target validation, and therapeutic development. Proper handling, resuspension, and storage of pre-designed siRNAs are critical to ensure their stability and efficacy in downstream applications. This document provides a detailed protocol for the resuspension and storage of pre-designed siRNA to maintain its integrity and performance.

Best Practices for Handling siRNA

To prevent degradation by ribonucleases (RNases), which are ubiquitous in laboratory environments, it is imperative to adhere to the following best practices[1][2][3][4]:

- Always wear gloves when handling siRNA and change them frequently.
- Use certified RNase-free pipette tips, tubes, and reagents.
- Designate a specific RNase-free workspace for handling siRNA.
- Clean work surfaces and pipettes with RNase decontamination solutions.



Avoid talking, coughing, or sneezing over open tubes containing siRNA.

Experimental Protocol: Resuspension of Predesigned siRNA

This protocol details the steps for resuspending lyophilized pre-designed siRNA to a desired stock concentration.

Materials:

- Lyophilized pre-designed siRNA
- Nuclease-free water or 1x siRNA buffer (e.g., 60 mM KCl, 6 mM HEPES-pH 7.5, 0.2 mM MgCl2)[5]
- RNase-free microcentrifuge tubes
- Calibrated micropipettes with RNase-free barrier tips

Procedure:

- Preparation: Before opening, briefly centrifuge the vial containing the lyophilized siRNA pellet for 1-2 minutes at a low speed (e.g., 1,000 x g) to ensure the entire pellet is at the bottom of the tube[1][5].
- Resuspension: Carefully open the tube and add the appropriate volume of nuclease-free water or 1x siRNA buffer to achieve the desired stock concentration. Common stock concentrations range from 10 μM to 50 μM[6][7][8]. For example, to create a 20 μM stock solution from 10 nmol of siRNA, add 500 μL of buffer[5].
- Mixing: Gently pipette the solution up and down 3-5 times to mix. Avoid creating bubbles. For complete resuspension, cap the tube and let it sit at room temperature for 30 minutes on an orbital shaker or mixer[5][9].
- Final Centrifugation: Briefly centrifuge the tube again to collect the resuspended siRNA solution at the bottom.



• Quantification (Optional but Recommended): The concentration of the resuspended siRNA can be verified by measuring its absorbance at 260 nm (A260) using a spectrophotometer. For siRNA, an absorbance of 1 at 260 nm is equivalent to approximately 40 µg/mL.

Storage of siRNA

Proper storage is crucial for maintaining the long-term stability and functionality of siRNA.

Dried siRNA:

- Short-term: Dried siRNA pellets are stable at room temperature for up to 2-4 weeks[5][10]. They can also be stored at 4°C for several weeks[9].
- Long-term: For long-term storage, dried siRNA should be stored at -20°C or -80°C in a non-frost-free freezer, where it is stable for at least one year[9][10][11].

Resuspended siRNA:

- Short-term: Resuspended siRNA can be stored at 4°C for up to 6 weeks[5].
- Long-term: For long-term storage, it is recommended to aliquot the resuspended siRNA into smaller, single-use volumes to minimize freeze-thaw cycles[5][7]. These aliquots should be stored at -20°C or -80°C in a non-frost-free freezer. Under these conditions, the siRNA is stable for at least 6 months to a year[1][9][11][12]. Studies have shown that siRNA stock solutions at concentrations ≥2µM can undergo up to 50 freeze-thaw cycles without significant degradation[1][6][8].

Data Presentation

The following table summarizes the key quantitative data for siRNA storage and resuspension.



Parameter	Condition	Duration	Stability
Dried siRNA	Room Temperature	2-4 weeks	Stable[5][10]
4°C	Several weeks	Stable[9]	
-20°C or -80°C	At least 1 year	Stable[9][10][11]	
Resuspended siRNA	4°C	Up to 6 weeks	Suitable for short-term storage[5]
-20°C or -80°C	At least 6 months to 1 year	Stable[1][9][11][12]	
Freeze-Thaw Cycles	≥2 µM concentration	Up to 50 cycles	No significant degradation[1][6][8]
<5 cycles	Recommended[7]		
Recommended Stock Concentration	10 μM - 50 μM[6][7][8]	_	

Experimental Workflow

The following diagram illustrates the workflow for resuspending and storing pre-designed siRNA.



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Caption: Workflow for siRNA resuspension and storage.

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